

# Fendizoic acid IUPAC name and structure

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## Compound of Interest

Compound Name: Fendizoic acid

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## An In-depth Technical Guide to Fendizoic Acid

This technical guide provides a comprehensive overview of **Fendizoic acid**, including its chemical identity, structure, and key properties, tailored for researchers, scientists, and professionals in drug development.

## Chemical Identity and Nomenclature

**Fendizoic acid** is a synthetic organic compound, chemically classified as a derivative of benzoic acid.<sup>[1]</sup>

- IUPAC Name: 2-(4-hydroxy-3-phenylbenzoyl)benzoic acid<sup>[1][2]</sup>
- CAS Number: 84627-04-3<sup>[1][3][4]</sup>
- Molecular Formula: C<sub>20</sub>H<sub>14</sub>O<sub>4</sub><sup>[3][4][5]</sup>
- Molecular Weight: 318.32 g/mol <sup>[3][4][5]</sup>

### Synonyms:

- 2-[(6-Hydroxy[1,1'-biphenyl]-3-yl)carbonyl]benzoic acid<sup>[4][5]</sup>
- o-[(6-Hydroxy-3-biphenyl)carbonyl]benzoic acid<sup>[4][5]</sup>
- 2-(3'-Phenyl-4'-hydroxybenzoyl)benzoic acid<sup>[3][4]</sup>

## Chemical Structure

The molecular architecture of **Fendizoic acid** is distinguished by several key functional groups which dictate its chemical behavior and reactivity.<sup>[1]</sup> The structure comprises:

- A biphenyl backbone, which consists of two linked phenyl groups.<sup>[1]</sup>
- A carboxylic acid group attached to one of the benzene rings, classifying it as a benzoic acid derivative.<sup>[1]</sup>
- A ketone functional group.<sup>[1]</sup>
- A phenolic hydroxyl group.<sup>[1]</sup>

The presence of both an acidic carboxylic group and a phenolic hydroxyl group, in conjunction with the biphenyl system, are pivotal to its chemical properties and its application in the formation of pharmaceutical salts.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical data for **Fendizoic acid** is presented in the table below for easy reference.

Property	Value	Source
Melting Point	262-264 °C	<sup>[6]</sup> <sup>[7]</sup>
Boiling Point	593.9 °C at 760 mmHg	<sup>[6]</sup> <sup>[7]</sup>
pKa	3.28 ± 0.36 (Predicted)	<sup>[3]</sup>
Density	1.305 g/cm <sup>3</sup>	<sup>[2]</sup>
Appearance	White solid	<sup>[3]</sup>
Solubility	Sparingly soluble in water	<sup>[3]</sup>

## Synthesis and Manufacturing

The primary synthetic route for **Fendizoic acid** is a Friedel-Crafts acylation reaction.<sup>[1]</sup>

## Experimental Protocol: Synthesis of Fendizoic Acid

This protocol outlines the selective Friedel-Crafts acylation for the production of **Fendizoic acid**.

Reactants:

- 2-phenylphenol[1]
- Phthalic anhydride[1]
- Aluminum chloride (catalyst)[1]

Procedure:

- The reaction is a 2-carboxybenzoylation.[1]
- 2-phenylphenol and phthalic anhydride are reacted in the presence of aluminum chloride.[1]
- This reaction selectively forms 2-(6-Hydroxy-[1,1'-biphenyl]-3-carbonyl)benzoic acid.[1]

It is important to note that as **Fendizoic acid** itself is an achiral molecule, its role in the synthesis of enantiomerically pure pharmaceutical salts is dependent on the chiral properties of the partner molecule it reacts with.[1] For instance, the fendizoate salt of Levocloperastine is formed by reacting the basic piperidine functional group of Levocloperastine with **Fendizoic acid**, typically under reflux in a solvent such as acetone or benzene.[1]

## Logical Relationship of Synthesis

The following diagram illustrates the logical workflow of the **Fendizoic acid** synthesis.

Caption: Synthesis of **Fendizoic acid** via Friedel-Crafts acylation.

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